

Efficacy & Characteristics: Nano vs Conventional Propamocarb

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Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

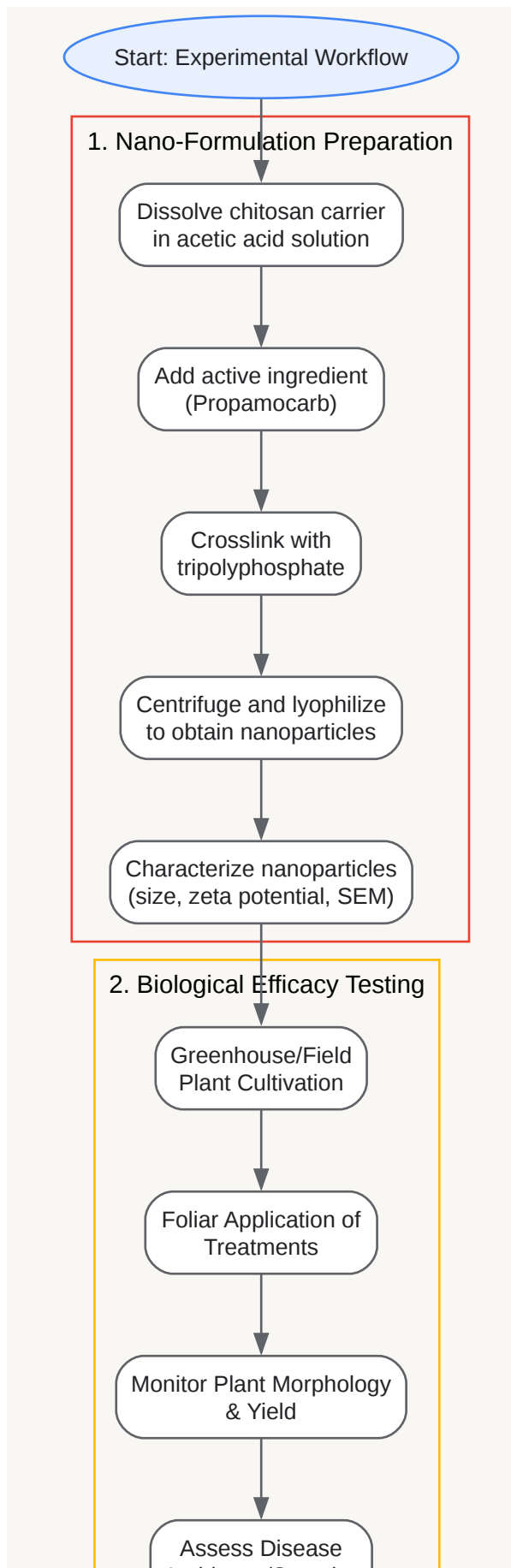
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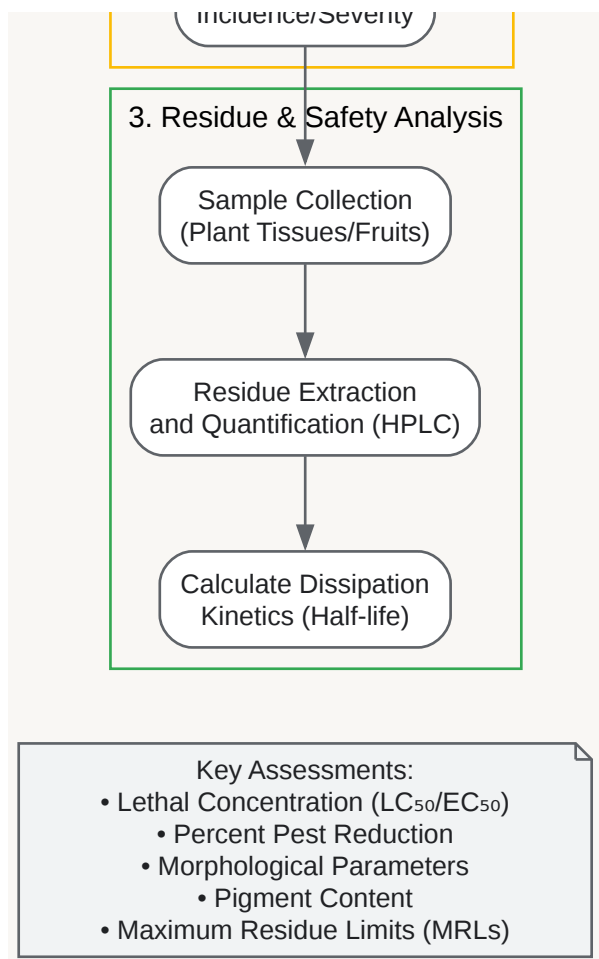
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Aspect	Conventional Propamocarb	Propamocarb Nano-form	Notes & Source
Fungicidal Efficacy (EC₅₀)	EC ₅₀ : 3.30 mg/L (vs. <i>P. nicotianae</i>) [1]	Information not available in search results	Laboratory toxicity test; lower EC ₅₀ indicates higher efficacy [1]
Fruit Yield	Increased yield	"Significant increases" over conventional form [2]	Study on cucumber plants [2]
Plant Pigments	Increased leaf pigments	Greater increase than conventional form [2]	Study on cucumber plants; all treatment doses showed this pattern [2]
Pesticide Residue	Higher residue levels	More rapid reduction and lower residue in plants [3]	CsDIR16 gene overexpression lowered PM residues [3]
Proposed Mechanism	Disrupts cell membrane function; causes efflux of cell compounds [4]	Improved uptake and translocation; controlled release [2]	Nano-form mechanism is inferred from general nanoparticle behavior described in the study [2]

Experimental Workflow for Efficacy Assessment

The following diagram illustrates the general workflow for preparing and evaluating nano-formulated pesticides, synthesized from the methodologies in the search results.





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Key Insights from Research

- **Synergistic Combinations:** Propamocarb is often used in combination with other fungicides. One study highlights that its combination with **fluopicolide** showed a **synergistic effect** against *Phytophthora nicotianae*, being more effective than either fungicide applied alone [1].
- **Molecular Mechanisms for Reduced Residue:** Research identifies that the **CsDIR16** gene in cucumbers plays a positive role in reducing propamocarb residues. Overexpression of this gene led to more rapid reduction of pesticide residues in plants [3].
- **Toxicity Considerations:** A 2023 study noted that while the nano-form showed clear advantages for the crop, biosafety tests on HpG2 cell lines indicated that **both traditional and nano-form propamocarb** caused adverse impacts, underscoring the need for further toxicological studies [2].

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